

Essential Safety and Logistics for Handling 2-(Benzylamino)acetonitrile

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Compound of Interest

Compound Name: 2-(Benzylamino)acetonitrile

Cat. No.: B1295912

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **2-(Benzylamino)acetonitrile**. This guide provides immediate, essential safety protocols and logistical plans for its handling and disposal, designed to integrate seamlessly into your laboratory's safety procedures.

Chemical Identifier:

- Name: **2-(Benzylamino)acetonitrile**
- CAS Number: 3010-05-7
- Molecular Formula: C₉H₁₀N₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Identification and GHS Classifications

2-(Benzylamino)acetonitrile is classified as a hazardous substance. All personnel must be familiar with its associated risks before handling.

| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|--|--------------------|-------------|---|
| Acute Toxicity, Oral | Category 4 | Danger | H302: Harmful if swallowed[1][3] |
| Acute Toxicity, Dermal | Category 4 | Danger | H312: Harmful in contact with skin[1][3] |
| Skin Corrosion/Irritation | Category 1B | Danger | H314: Causes severe skin burns and eye damage[1][3] |
| Acute Toxicity, Inhalation | Category 4 | Danger | H332: Harmful if inhaled[1][3] |
| Specific target organ toxicity — single exposure | Category 3 | Warning | H335: May cause respiratory irritation[1][5] |

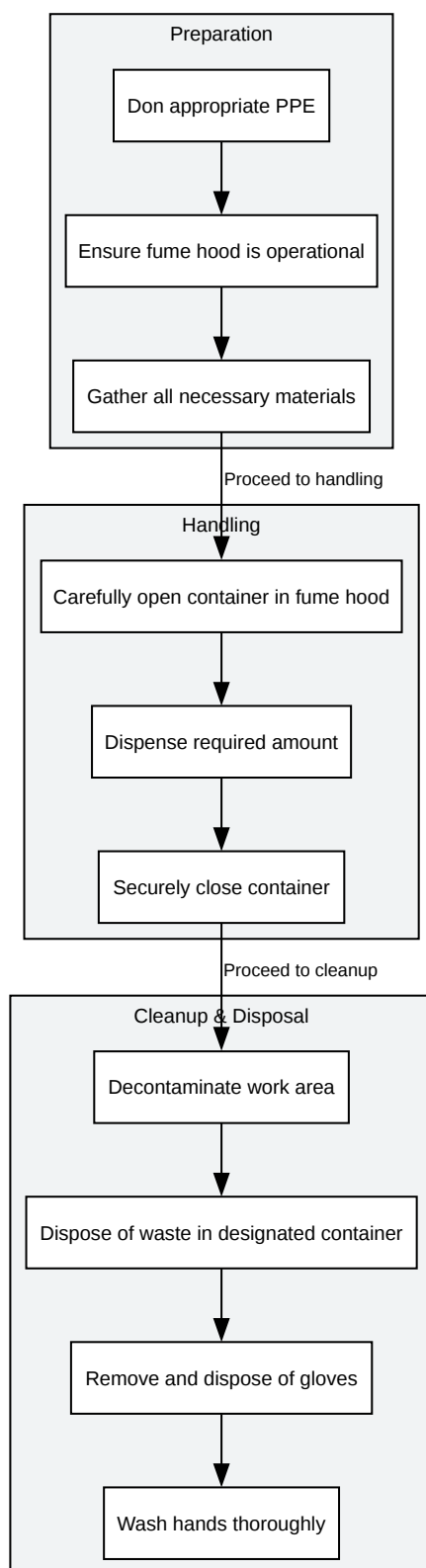
Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene.[6] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
- **Eye and Face Protection:** Use chemical splash goggles or a full-face shield to protect against splashes and vapors.[5][6]
- **Skin and Body Protection:** A lab coat is required. For tasks with a higher risk of splashing, chemical-resistant coveralls or an apron should be worn over the lab coat.[5][6]
- **Respiratory Protection:** Handle **2-(Benzylamino)acetonitrile** only in a well-ventilated area, preferably within a chemical fume hood.[5] If ventilation is inadequate or if dealing with a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Standard Operating Procedure for Handling

Adherence to a strict operational workflow is critical for safety. The following diagram outlines the necessary steps for handling **2-(Benzylamino)acetonitrile** from preparation to cleanup.



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Caption: Workflow for Safe Handling of **2-(Benzylamino)acetonitrile**.

Emergency and Disposal Protocols

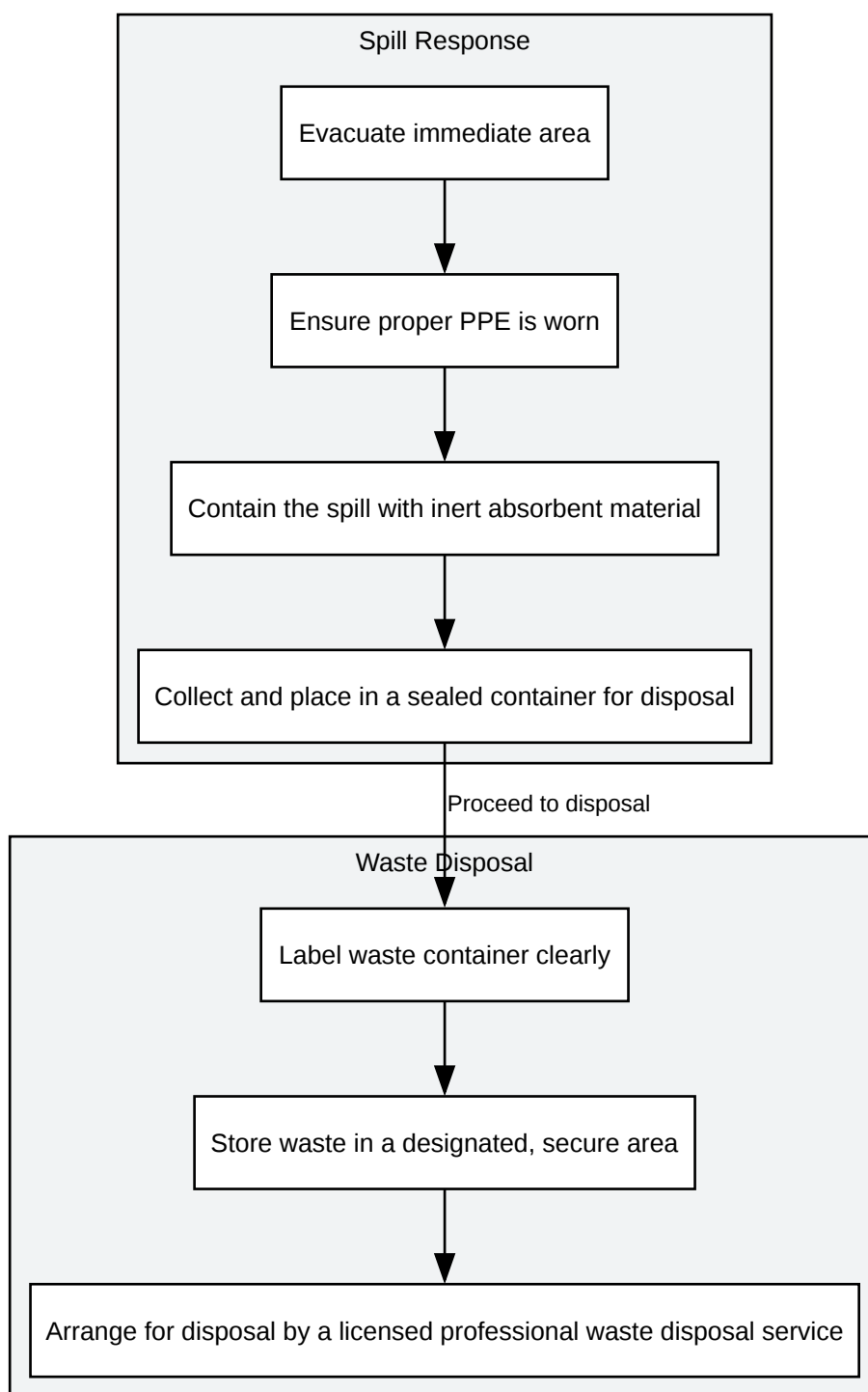
Immediate and appropriate action during an emergency is crucial. All personnel must be familiar with the location and operation of safety showers and eyewash stations.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[5\]](#)
- In Case of Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[5\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)

Spill and Disposal Plan

The following diagram outlines the procedural steps for managing spills and the proper disposal of **2-(Benzylamino)acetonitrile** waste.



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Caption: Spill Response and Waste Disposal Workflow.

Disposal Considerations: Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Do not allow the product to enter drains, other waterways, or soil.[5] It is recommended to use a licensed professional waste disposal service.[7][8]

Storage

Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[5] Some sources recommend storing in a freezer under -20°C in an inert atmosphere. The container should be kept in a dark place.

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